C10H14MnO4 material safety data sheet (MSDS)

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Compound of Interest

Compound Name:	*C10H14MnO4*
CAS No.:	*14024-58-9*
Cat. No.:	*B083462*

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An In-Depth Technical Guide to the Material Safety Data Sheet for Manganese(II) Acetylacetonate ($C_{10}H_{14}MnO_4$)

Introduction for the Modern Laboratory

Manganese(II) acetylacetonate (CAS No. 14024-58-9) is a coordination complex with significant utility in chemical synthesis, catalysis, and materials science. As with any organometallic compound, a sophisticated understanding of its hazard profile is not merely a regulatory formality but a prerequisite for responsible and reproducible science. This guide moves beyond a simple recitation of safety data sheet (SDS) fields to provide researchers, scientists, and drug development professionals with a deeper, more contextualized understanding of the risks associated with $C_{10}H_{14}MnO_4$ and the scientific rationale behind its safety protocols.

Section 1: Chemical Identity and Physicochemical Characteristics

Manganese(II) acetylacetonate is a beige solid compound. A clear understanding of its physical properties is fundamental to anticipating its behavior in a laboratory setting, from storage to reaction quenching.

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Property	Value	Source
CAS Number	14024-58-9	[1]
Molecular Formula	$[CH_3COCH=C(O)CH_3]_2Mn$	[1]
Molecular Weight	253.15 g/mol	[1]
Appearance	Beige solid	[2]
Solubility	Insoluble in water	[3]
Chemical Stability	Stable under normal conditions.	[4]
Incompatibilities	Strong oxidizing agents. Will react with water or steam to produce hydrogen.	[3][4]

The compound's stability under normal conditions simplifies storage, but its reactivity with strong oxidizers necessitates careful segregation from materials like nitrates, peroxides, or perchlorates to prevent potentially vigorous or explosive reactions.[4][5]

Section 2: Comprehensive Hazard Analysis and GHS Classification

The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a universal framework for hazard communication.[6][7] Manganese(II) acetylacetonate is classified as a hazardous substance, carrying multiple warnings that dictate its handling procedures.[8] The signal word associated with this chemical is "Warning".[1][8]

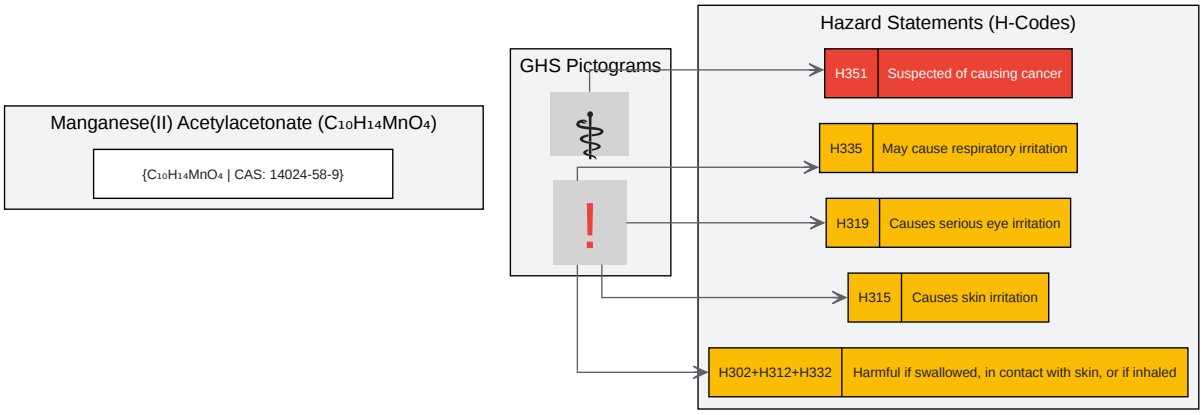
GHS Classification Summary:

- Acute Toxicity (Oral, Dermal, Inhalation), Category 4: Harmful if swallowed, in contact with skin, or if inhaled.[1][8]
- Skin Irritation, Category 2: Causes skin irritation.[1][8]
- Eye Irritation, Category 2A: Causes serious eye irritation.[1][8]

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- Specific Target Organ Toxicity (Single Exposure), Category 3: May cause respiratory irritation.[1][8]
- Carcinogenicity, Category 2: Suspected of causing cancer.[1][8]

This combination of hazards underscores the necessity of minimizing all routes of exposure—ingestion, skin contact, and inhalation. The carcinogenicity classification, while indicating suspected rather than proven potential, mandates the highest level of caution and adherence to the principle of ALARA (As Low As Reasonably Achievable) exposure.



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Caption: GHS hazard profile for Manganese(II) Acetylacetonate.

Section 3: Toxicological Profile and Occupational Exposure Limits

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The primary toxicological concern with inorganic manganese compounds is their potential to act as a neurotoxin.[2] Chronic overexposure via inhalation can bypass the body's primary detoxification pathways in the liver, allowing manganese to accumulate in the brain.[9] This can lead to a serious and irreversible neurological disorder known as "manganism," which presents with Parkinson's-like symptoms including tremors, weakness, and psychological disturbances.[10][11] The target organs for manganese toxicity are primarily the respiratory system and the central nervous system.[2][3]

Given these risks, several regulatory bodies have established Occupational Exposure Limits (OELs). It is critical for researchers to note the significant disparity between older and more modern standards, with the latter reflecting a greater understanding of chronic, low-dose neurotoxicity.

Regulatory Body	Limit	Value (as Mn)	Notes
OSHA	PEL (Ceiling)	5 mg/m³	Permissible Exposure Limit. This is a ceiling limit that should never be exceeded.[10][11]
NIOSH	REL (TWA)	1 mg/m³	Recommended Exposure Limit as an 8-hour Time-Weighted Average.[3]
NIOSH	STEL	3 mg/m³	Short-Term Exposure Limit.[3]
ACGIH	TLV (TWA)	0.02 mg/m³	Threshold Limit Value for the respirable fraction.[2]
ACGIH	TLV (TWA)	0.1 mg/m³	Threshold Limit Value for the inhalable fraction.[2]

Expert Insight: The ACGIH Threshold Limit Values (TLVs) are significantly more stringent than the OSHA PEL. For laboratories engaged in cutting-edge research, adhering to the more

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protective ACGIH TLVs is the accepted best practice. The causality is clear: the lower limits are set to protect against the subclinical neurological effects that can occur long before the overt symptoms of manganism appear.

Section 4: Exposure Control and Personal Protective Equipment (PPE)

Controlling exposure is achieved through a combination of engineering controls and personal protective equipment. The choice of PPE is not static; it must be adapted to the specific experimental procedure being performed.

Core Engineering Controls:

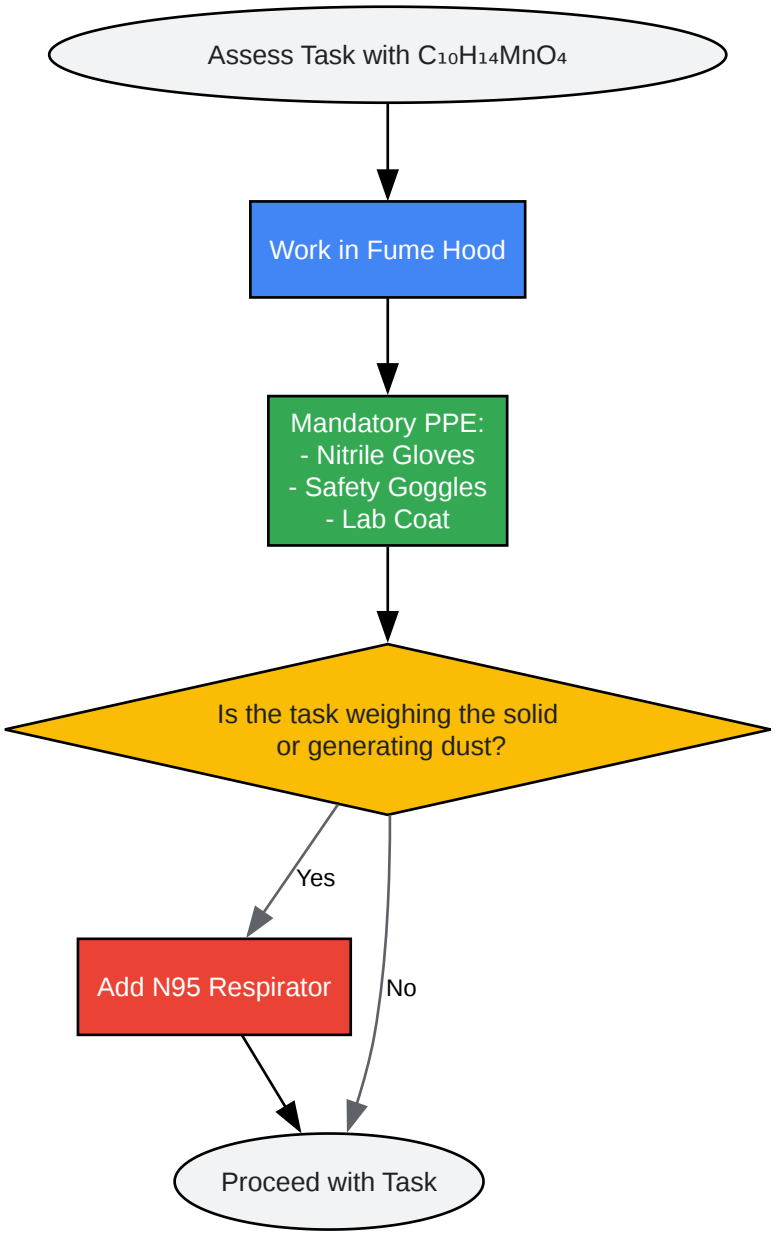
- Ventilation: Always handle Manganese(II) acetylacetonate within a certified chemical fume hood to control the inhalation of dust or aerosols.[12][13]
- Designated Area: Establish a designated area for working with this compound to prevent cross-contamination of the general laboratory space.
- Eyewash and Safety Shower: Ensure that eyewash stations and safety showers are unobstructed and in close proximity to the workstation.[14]

Personal Protective Equipment (PPE) Protocol:

- Eye Protection: Chemical safety goggles conforming to EN 166 or ANSI Z87.1 standards are mandatory.[4] A face shield should be added if there is a significant splash risk.
- Hand Protection: Wear nitrile gloves. Inspect gloves for any signs of degradation or puncture before use. Immediately change gloves if they become contaminated.[4]
- Body Protection: A flame-resistant lab coat should be worn and kept fully fastened. For larger quantities, a chemical-resistant apron may be warranted.
- Respiratory Protection: For routine handling of small quantities within a fume hood, respiratory protection is not typically required. However, if engineering controls are insufficient to maintain exposure below the OELs (e.g., during spill cleanup or when weighing large amounts of powder), a NIOSH-approved N95 (or better) particulate respirator must be

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used.[1][3] This must be done within the context of a formal respiratory protection program.[10]



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Caption: PPE selection workflow based on experimental task.

Section 5: Safe Handling, Storage, and Disposal Protocols

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Systematic procedures for the entire lifecycle of the chemical in the lab are essential for safety.

Handling Protocol:

- Pre-Use Inspection: Review this guide and the manufacturer's SDS before use.[12]
- Area Preparation: Ensure the fume hood is operational and the work area is free of clutter and incompatible materials (especially strong oxidizers).
- Dispensing: Use spark-proof tools and avoid actions that generate dust, such as scraping or vigorous shaking.[13]
- Post-Handling: Wash hands and forearms thoroughly with soap and water after handling is complete and before leaving the laboratory.[8] Contaminated clothing should be removed and laundered before reuse.[13]

Storage Protocol:

- Container: Store in the original, tightly sealed container.[13]
- Environment: The storage location must be a cool, dry, and well-ventilated area.[12][13]
- Segregation: Store away from foodstuffs and incompatible materials like strong oxidizing agents.[5][12]
- Labeling: Ensure the container is clearly labeled with the chemical name and all appropriate GHS hazard warnings.

Disposal Protocol:

- Waste Collection: Collect waste material and contaminated items (e.g., gloves, weighing paper) in a designated, sealed, and clearly labeled hazardous waste container.
- Regulatory Compliance: Do not dispose of Manganese(II) acetylacetonate down the drain or in general trash.[12] All disposal must be conducted in strict accordance with local, state, and federal environmental regulations through your institution's environmental health and safety office.

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Section 6: First-Aid and Emergency Procedures

Immediate and correct response to an exposure or spill is critical.

First-Aid Measures:

- Inhalation: Immediately move the affected person to fresh air. If breathing is difficult or stops, provide artificial respiration. Seek immediate medical attention.[4][8]
- Skin Contact: Take off all contaminated clothing immediately. Rinse the affected skin area with plenty of soap and water for at least 15 minutes. Seek medical attention if irritation persists.[4][8]
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, occasionally lifting the upper and lower eyelids. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist.[4][8]
- Ingestion: Do NOT induce vomiting. If the person is conscious, rinse their mouth and have them drink one or two glasses of water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.[8]

Spill Response Protocol:

- Evacuate: Alert personnel in the immediate area and evacuate if necessary.
- Control: Remove all sources of ignition.[5]
- Ventilate: Ensure the area is well-ventilated, but avoid breathing the dust.
- Contain: Wearing appropriate PPE (including respiratory protection), cover the spill with a dry, inert absorbent material such as sand or vermiculite.
- Collect: Carefully sweep or scoop the material into a designated hazardous waste container. Avoid generating dust during cleanup.[5][8]
- Decontaminate: Clean the spill area thoroughly with soap and water.

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- Report: Report the incident to your laboratory supervisor and environmental health and safety department.

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